

# अनुप्रयोग नोट्स और प्रोटोकॉल: 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल के लिए प्रतिक्रिया की स्थितियाँ

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methoxy-5-(trifluoromethyl)benzyl alcohol

Cat. No.: B1318768

[Get Quote](#)

लक्षित दर्शक: शोधकर्ता, वैज्ञानिक और दवा विकास पेशेवर।

सार: यह तकनीकी गाइड 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल के लिए प्रमुख प्रतिक्रिया स्थितियों का विस्तृत अवलोकन प्रदान करता है, जो एक महत्वपूर्ण मध्यवर्ती है जिसका उपयोग फार्मास्यूटिकल्स और विशेष रसायनों के संश्लेषण में किया जाता है। यह दस्तावेज़ इसके संश्लेषण, ऑक्सीकरण, ईथरीकरण और एस्टरीकरण के लिए चरण-दर-चरण प्रोटोकॉल प्रदान करता है, जिसमें कार्यप्रणाली विकल्पों के पीछे तर्क पर जोर दिया गया है। सुरक्षा संबंधी विचार, विश्लेषणात्मक लक्षण वर्णन और मात्रात्मक डेटा सारांश शोधकर्ताओं को इन प्रक्रियाओं को सुरक्षित और कुशलतापूर्वक लागू करने में सहायता करने के लिए शामिल किए गए हैं।

## परिचय और सुरक्षा संबंधी विचार

2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल, CAS संख्या 685126-89-0 के साथ, एक तरल यौगिक है जो आमतौर पर 97% की शुद्धता के साथ उपलब्ध होता है। [1] इसकी आणविक संरचना, जिसमें एक मेथॉक्सी समूह और एक ट्राइफ्लोरोमेथिल समूह होता है, इसे अद्वितीय इलेक्ट्रॉनिक गुण प्रदान करती है, जिससे यह दवा की खोज में एक मूल्यवान बिल्डिंग ब्लॉक बन जाता है। [2] इस यौगिक के साथ काम करने से पहले, इसके सुरक्षा प्रोफाइल को समझना महत्वपूर्ण है।

### 1.1 खतरनाक जानकारी

हालांकि इस विशिष्ट आइसोमर के लिए विस्तृत डेटा सीमित है, संबंधित फ्लोरोनेटेड बेंजाइल अल्कोहल के लिए सुरक्षा डेटा शीट (एसडीएस) त्वचा में जलन (H315), गंभीर आंखों में जलन (H319), और श्वसन में जलन (H335) का संकेत देती हैं। [3][4][5][6][7] इसलिए, सावधानी बरतने की सलाह दी जाती है।

- GHS चित्रलेख: GHS07 (विस्मयादिबोधक चिह्न)[3][4]
- संकेत शब्द: चेतावनी[3][4]
- सावधानी संबंधी कथन:
  - P280: सुरक्षात्मक दस्ताने/सुरक्षात्मक कपड़े/आंखों की सुरक्षा/चेहरे की सुरक्षा पहनें | [4][5]
  - P261: धूल/धुएं/गैस/धुंध/वाष्प/स्प्रे में सांस लेने से बचें | [6]
  - P305+P351+P338: यदि आंखों में चला जाए: कई मिनटों तक सावधानी से पानी से धोएं | यदि कॉन्टैक्ट लेंस मौजूद हैं और निकालना आसान है तो उन्हें हटा दें | धोना जारी रखें | [4]

## 1.2 व्यक्तिगत सुरक्षा उपकरण (पीपीई) और हैंडलिंग

इन प्रतिक्रियाओं से जुड़े सभी कार्यों को एक प्रमाणित रासायनिक धूआं हुड के भीतर किया जाना चाहिए ताकि वाष्प के साँस में जाने से बचा जा सके | [4]

- हाथों की सुरक्षा: रासायनिक प्रतिरोधी दस्ताने (जैसे, नाइट्राइल) पहनें | [6]
- आंखों की सुरक्षा: रासायनिक सुरक्षा चश्मे या फेस शील्ड पहनें | [6]
- त्वचा की सुरक्षा: एक प्रयोगशाला कोट और उपयुक्त सुरक्षात्मक कपड़े पहनें | [7]
- आकस्मिक रिलीज: धूल या एयरोसोल के निर्माण से बचते हुए, फैल को एक शोषक, गैर-दहनशील सामग्री के साथ अवशोषित करें | उचित निपटान के लिए एक बंद कंटेनर में स्थानांतरित करें | [4]

## 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल का संश्लेषण

इस लक्ष्य अणु का संश्लेषण आमतौर पर संबंधित बेंजोइक एसिड के अपचयन के माध्यम से प्राप्त किया जाता है | बोरेन-टेट्राहाइड्रोफुरान (BH<sub>3</sub>·THF) कॉम्प्लेक्स एक प्रभावी और अपेक्षाकृत हल्का अपचायक है जो एसिड को अल्कोहल में परिवर्तित करने के लिए उपयुक्त है | [8]

प्रोटोकॉल 2.1: बेंजोइक एसिड का बोरेन अपचयन

यह प्रोटोकॉल 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजोइक एसिड को BH<sub>3</sub>·THF का उपयोग करके उसके संबंधित बेंजाइल अल्कोहल में अपचयित करने का विवरण देता है | [8]

## सामग्री:

- 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजोइक एसिड (1.0 समतुल्य)
- बोरेन-टेट्राहाइड्रोफुरान कॉम्प्लेक्स (1.0 M THF में, 2.0 समतुल्य)[8]
- निर्जल टेट्राहाइड्रोफुरान (THF)
- 6 M हाइड्रोक्लोरिक एसिड (HCl)
- एथिल एसीटेट
- ब्राइन (संतृप्त NaCl घोल)
- निर्जल मैग्नीशियम सल्फेट (MgSO<sub>4</sub>)

## प्रक्रिया:

- एक ओवन-सूखे, तीन-गर्दन वाले फ्लास्क में एक चुंबकीय स्टिरर बार के साथ, 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजोइक एसिड को निर्जल THF में घोलें।
- एक अक्रिय वातावरण स्थापित करने के लिए फ्लास्क को नाइट्रोजन या आर्गन से फ्लश करें।
- मिश्रण को बर्फ के स्नान में 0 डिग्री सेल्सियस तक ठंडा करें।
- एक अतिरिक्त फ्रनल के माध्यम से BH<sub>3</sub>·THF घोल को बूंद-बूंद करके डालें, यह सुनिश्चित करते हुए कि आंतरिक तापमान 5 डिग्री सेल्सियस से नीचे रहे। [8]
- जोड़ने के बाद, बर्फ के स्नान को हटा दें और प्रतिक्रिया मिश्रण को 2 घंटे के लिए कमरे के तापमान पर हिलाएं, फिर 1.5 घंटे के लिए भाटा पर गर्म करें। [8]
- पतली परत क्रोमैटोग्राफी (टीएलसी) द्वारा प्रतिक्रिया की प्रगति की निगरानी करें।
- प्रतिक्रिया पूरी होने पर, मिश्रण को 0 डिग्री सेल्सियस तक ठंडा करें और धीरे-धीरे 6 M HCl डालकर अतिरिक्त बोरेन को सावधानी से बुझाएं जब तक कि गैस का विकास बंद न हो जाए। [8]
- मिश्रण में विआयनीकृत पानी डालें और उत्पाद को एथिल एसीटेट (2x मात्रा) के साथ निकालें।

- संयुक्त कार्बनिक परतों को ब्राइन से धोएं, निर्जल  $MgSO_4$  पर सुखाएं, और विलायक को रोटरी बाष्पीकरण के तहत हटा दें ताकि कच्चा 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल प्राप्त हो सके।
- यदि आवश्यक हो तो सिलिका जेल क्रोमैटोग्राफी द्वारा उत्पाद को शुद्ध करें।



[Click to download full resolution via product page](#)

कैप्शन: बेंजोइक एसिड के बोरेन अपचयन के लिए संश्लेषण वर्कफ्लो।

## परमुख अनुवर्ती प्रतिक्रियाएं

2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल ऑक्सीकरण, ईथरीकरण और एस्टरीकरण सहित विभिन्न परिवर्तनों से गुजर सकता है।

### 3.1 ऑक्सीकरण से 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजिल्डहाइड

प्राथमिक अल्कोहल का एल्डिहाइड में चयनात्मक ऑक्सीकरण एक मौलिक कार्बनिक परिवर्तन है। [9] टीईएमपीओ (2,2,6,6-टेट्रामेथिलपाइपरिडीन-1-ऑक्सिल) मध्यस्थता ऑक्सीकरण प्रणाली कार्बोक्सिलिक एसिड में अत्यधिक ऑक्सीकरण के बिना उच्च चयनात्मकता और उपज प्रदान करती है। [10][11]

प्रोटोकॉल 3.1: टीईएमपीओ-मध्यस्थता ऑक्सीकरण

यह प्रोटोकॉल सोडियम हाइपोक्लोराइट (ब्लीच) को टर्मिनल ऑक्सीडेंट के रूप में उपयोग करके बेंजाइल अल्कोहल के ऑक्सीकरण का विवरण देता है। [10][12]

सामग्री:

- 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल (1.0 समतुल्य)
- टीईएमपीओ (0.01 समतुल्य)

- पोटेशियम ब्रोमाइड (KBr) (0.1 समतुल्य)
- डाइक्लोरोमेथेन (DCM)
- संतृप्त सोडियम बाइकार्बोनेट (NaHCO<sub>3</sub>) घोल
- सोडियम हाइपोक्लोराइट (NaOCl) घोल (जैसे, 10-15% वाणिज्यिक ब्लिच)

प्रक्रिया:

- एक फ्लास्क में, अल्कोहल को DCM में घोलें और संतृप्त NaHCO<sub>3</sub> घोल और KBr डालें।
- मिश्रण में उत्प्रेरक मात्रा में टीईएमपीओ डालें।
- मिश्रण को बर्फ के स्नान में 0 डिग्री सेल्सियस तक ठंडा करें।
- NaOCl घोल को बूंद-बूंद करके डालें, यह सुनिश्चित करते हुए कि तापमान 5 डिग्री सेल्सियस से नीचे रहे। प्रतिक्रिया अत्यधिक ऊष्माक्षेपी हो सकती है।
- टीएलसी द्वारा प्रतिक्रिया की निगरानी करें। प्रतिक्रिया आमतौर पर कुछ ही मिनटों में पूरी हो जाती है। [10]
- प्रतिक्रिया पूरी होने पर, परतों को अलग करें।
- जलीय परत को DCM से निकालें।
- संयुक्त कार्बनिक परतों को संतृप्त सोडियम थायोसल्फेट घोल से, फिर ब्राइन से धोएं।
- निर्जल MgSO<sub>4</sub> पर सुखाएं, फ़िल्टर करें और विलायक को कम दबाव में हटा दें ताकि कच्चा एलिडहाइड प्राप्त हो सके, जिसे सिलिका जेल क्रोमैटोग्राफी द्वारा शुद्ध किया जा सकता है।



[Click to download full resolution via product page](#)

कैप्शन: बेंजाइल अल्कोहल के टीईएमपीओ-मध्यस्थता ऑक्सीकरण के लिए वर्कफ़्लो ।

### 3.2 ईथरीकरण

बेंजाइल ईथर का निर्माण एक सामान्य सुरक्षा समूह रणनीति है या यह स्वयं एक अंतिम उत्पाद हो सकता है । एक रसायन-चयनात्मक विधि 2,4,6-ट्राइक्लोरो-1,3,5-ट्राइएज़ीन (TCT) और डाइमिथाइल सल्फ़ोक्साइड (DMSO) का उपयोग करती है ताकि बेंजाइल अल्कोहल को अन्य प्रकार के हाइड्रॉक्सिल समूहों की उपस्थिति में चुनिंदा रूप से ईथरीकृत किया जा सके ।  
[13][14]

#### प्रोटोकॉल 3.2: TCT/DMSO-उत्प्रेरित ईथरीकरण

यह प्रोटोकॉल मेथनॉल या इथेनॉल में बेंजाइल अल्कोहल के ईथरीकरण का विवरण देता है । [13]

सामग्री:

- 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल (1.0 समतुल्य)
- निर्जल मेथनॉल या इथेनॉल (विलायक के रूप में)
- 2,4,6-ट्राइक्लोरो-1,3,5-ट्राइएज़ीन (TCT) (1.0 समतुल्य)
- डाइमिथाइल सल्फ़ोक्साइड (DMSO) (1.0 समतुल्य)
- एथिल एसीटेट
- पानी

प्रक्रिया:

- बेंजाइल अल्कोहल को अतिरिक्त निर्जल मेथनॉल (या इथेनॉल) में घोलें ।
- घोल में TCT डालें और मिश्रण को कमरे के तापमान पर हिलाएं ।
- DMSO को 15 मिनट के अंतराल पर भागों में डालें । [13]
- टीएलसी द्वारा प्रतिक्रिया की प्रगति की निगरानी करें । प्रतिक्रिया आमतौर पर 1-2 घंटे के भीतर पूरी हो जाती है ।
- प्रतिक्रिया पूरी होने पर, पानी डालकर प्रतिक्रिया को बुझाएं ।

- उत्पाद को एथिल एसीटेट के साथ निकालें ।
- संयुक्त कार्बनिक परतों को ब्राइन से धोएं, निर्जल MgSO<sub>4</sub> पर सुखाएं, और विलायक को कम दबाव में हटा दें ।
- कच्चे ईथर को सिलिका जेल क्रोमैटोग्राफी द्वारा शुद्ध करें ।



[Click to download full resolution via product page](#)

कैप्शन: बेंजाइल अल्कोहल के TCT/DMSO-उत्प्रेरित ईथरीकरण के लिए वर्कफ्लो ।

### 3.3 एस्टरीकरण

बेंजाइल एस्टर का संश्लेषण एक मौलिक प्रतिक्रिया है, जिसे अक्सर एक एसिड क्लोराइड या कार्बोक्सिलिक एसिड के साथ प्रतिक्रिया के माध्यम से प्राप्त किया जाता है । एक एसिड क्लोराइड और एक गैर-न्यूक्लियोफिलिक आधार का उपयोग करना एक सामान्य और कुशल तरीका है ।

प्रोटोकॉल 3.3: एसिड क्लोराइड के साथ एस्टरीकरण

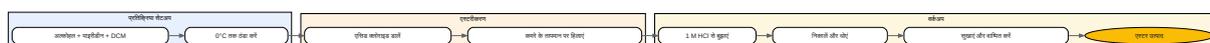
यह प्रोटोकॉल एक एसिड क्लोराइड और पाइरीडीन का उपयोग करके एक बेंजाइल एस्टर के निर्माण का विवरण देता है ।

सामग्री:

- 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल (1.0 समतुल्य)
- एक एसिड क्लोराइड (जैसे, एसिटॉइल क्लोराइड) (1.1 समतुल्य)
- निर्जल पाइरीडीन (1.2 समतुल्य)
- निर्जल डाइक्लोरोमेथेन (DCM)
- 1 M हाइड्रोक्लोरिक एसिड (HCl)

प्रक्रिया:

- एक ओवन-सूखे फ्लास्क में, अल्कोहल और निर्जल पाइरीडीन को निर्जल DCM में घोलें।
- मिश्रण को बर्फ के स्नान में 0 डिग्री सेल्सियस तक ठंडा करें।
- एसिड क्लोराइड को DCM में घोलकर बूंद-बूंद करके डालें।
- जोड़ने के बाद, प्रतिक्रिया मिश्रण को कमरे के तापमान तक गर्म होने दें और 2-4 घंटे तक हिलाएं।
- टीएलसी द्वारा प्रतिक्रिया की प्रगति की निगरानी करें।
- प्रतिक्रिया पूरी होने पर, अतिरिक्त पाइरीडीन को निष्क्रिय करने के लिए 1 M HCl डालकर प्रतिक्रिया को बुझाएं।
- परतों को अलग करें और जलीय परत को DCM से निकालें।
- संयुक्त कार्बनिक परतों को संतृप्त  $\text{NaHCO}_3$  घोल और फिर ब्राइन से धोएं।
- निर्जल  $\text{MgSO}_4$  पर सुखाएं, फ़िल्टर करें और विलायक को रोटरी बाष्पीकरण के तहत हटा दें।
- कच्चे एस्टर को सिलिका जेल क्रोमैटोग्राफी या आसवन द्वारा शुद्ध करें।



[Click to download full resolution via product page](#)

कैप्शन: एसिड क्लोराइड के साथ बेंजाइल अल्कोहल के एस्टरीकरण के लिए वर्कप्रलो।

## डेटा सारांश और विश्लेषणात्मक लक्षण वर्णन

### 4.1 प्रतिक्रिया स्थितियों का सारांश

प्रतिक्रिया प्रकार	प्रमुख अभिकर्मक	विलायक	तापमान	समय	अनुमानित उपज	संदर्भ
संश्लेषण	BH <sub>3</sub> ·THF, HCl	THF	0°C से भाटा	~4 घंटे	>85%	[8]
ऑक्सीकरण	TEMPO, NaOCl, KBr	DCM/H <sub>2</sub> O	0°C	<15 मिनट	>95%	[10]
ईथरीकरण	TCT, DMSO	मेथनॉल	कमरे का तापमान	1-2 घंटे	70-95%	[13]
एस्टरीकरण	एसिड क्लोराइड, पाइरीडीन	DCM	0°C से कमरे का तापमान	2-4 घंटे	>90%	सामान्य प्रोटोकॉल

## 4.2 विश्लेषणात्मक लक्षण वर्णन

उत्पाद की पहचान और शुद्धता की पुष्टि के लिए मानक विश्लेषणात्मक तकनीकों का उपयोग किया जाना चाहिए।

- गैस क्रोमैटोग्राफी-मास स्पेक्ट्रोमेट्री (जीसी-एमएस): यह तकनीक शुद्धता का आकलन करने और उत्पाद के आणविक भार की पुष्टि करने के लिए उपयोगी है। बेंजाइल अल्कोहल के लिए विशिष्ट तरीकों को अनुकूलित किया जा सकता है, जिसमें आमतौर पर DB-5MS जैसे कॉलम का उपयोग किया जाता है। [15]
- नाभिकीय चुंबकीय अनुनाद (एनएमआर) स्पेक्ट्रोस्कोपी:
  - <sup>1</sup>H एनएमआर: बेंजाइल CH<sub>2</sub> प्रोटॉन (~4.7 ppm), मेथॉक्सी CH<sub>3</sub> प्रोटॉन (~3.9 ppm), और सुगंधित प्रोटॉन (7.0-7.6 ppm) के लिए विशिष्ट संकेतों की अपेक्षा करें।
  - <sup>13</sup>C एनएमआर: सुगंधित कार्बन, मेथॉक्सी कार्बन (~56 ppm), बेंजाइल कार्बन (~64 ppm), और CF<sub>3</sub> समूह से जुड़े कार्बन के लिए संकेतों की अपेक्षा करें (एक विशिष्ट चतुष्क के रूप में)।
  - <sup>19</sup>F एनएमआर: एकल CF<sub>3</sub> समूह के लिए एक एकल संकेत की अपेक्षा करें।
- इन्फ्रारेड (आईआर) स्पेक्ट्रोस्कोपी: अल्कोहल के लिए एक व्यापक O-H खिंचाव (~3300 सेमी<sup>-1</sup>) और एलिडहाइड या एस्टर उत्पादों के लिए एक मजबूत C=O खिंचाव (~1700-1750 सेमी<sup>-1</sup>) देखें।

## निष्कर्ष

2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल एक बहुमुखी मध्यवर्ती है जिसे संबंधित बेंजोइक एसिड से कुशलतापूर्वक संश्लेषित किया जा सकता है। यह आसानी से ऑक्सीकरण, ईथरीकरण और एस्टरीकरण प्रतिक्रियाओं से गुजरता है, जिससे यह फार्मास्युटिकल और सामग्री विज्ञान में विभिन्न अनुप्रयोगों के लिए एक मूल्यवान बिल्डिंग ब्लॉक बन जाता है। इस गाइड में दिए गए प्रोटोकॉल इन परिवर्तनों को करने के लिए विश्वसनीय और पुनरुत्पादनीय तरीके प्रदान करते हैं। सभी रासायनिक प्रतिक्रियाओं के साथ, उचित सुरक्षा प्रतिक्रियाओं का पालन करना और परिणामों को मान्य करने के लिए पूरी तरह से विश्लेषणात्मक लक्षण वर्णन करना सर्वोपरि है।

## संदर्भ

- 2-fluoro-5-(trifluoromethoxy)benzyl alcohol Safety Data Sheet. (n.d.). Acclabs. Retrieved from [\[Link\]](#)
- 2-Chloro-5-(trifluoromethyl)benzyl alcohol Safety Data Sheet. (n.d.). Apollo Scientific.
- Method for synthesizing 2,3,5,6-tetrafluoro-4-methoxymethyl benzyl alcohol. (2020). Google Patents. Retrieved from
- 2,3,5,6-Tetrafluoro-4-(methoxymethyl)benzyl alcohol Safety Data Sheet. (2016). SynQuest Laboratories.
- 2-(Trifluoromethyl)benzyl alcohol Safety Data Sheet. (2024). Fisher Scientific.
- Defluorinated Alkylation of  $\alpha$ -Trifluoromethyl Alkenes and Benzyl Alcohol for the Synthesis of gem-Difluoroalkenes. (n.d.). dCollection at UNIST.
- Leveraging Trifluoromethylated Benzyl Groups toward the Highly 1,2-Cis-Selective Glucosylation of Reactive Alcohols. (n.d.). National Institutes of Health. Retrieved from [\[Link\]](#)
- Photochemical Selective Oxidation of Benzyl Alcohols to Aldehydes or Ketones. (2023). Organic Chemistry Portal. Retrieved from [\[Link\]](#)
- Convenient method for preparing benzyl ethers and esters using 2-benzyloxypyridine. (n.d.). Beilstein Journal of Organic Chemistry.
- Determination of benzyl alcohol in cosmetics by gas chromatography-mass spectrometry. (n.d.). Skyray Instrument.

- Fast and Selective Oxidation of Primary Alcohols to Aldehydes or to Carboxylic Acids and of Secondary Alcohols to Ketones. (n.d.). ACS Publications.
- Chemoselective Etherification of Benzyl Alcohols Using 2,4,6-Trichloro-1,3,5-triazine and Methanol or Ethanol Catalyzed by Dimethyl Sulfoxide. (2008). Organic Chemistry Portal. Retrieved from [\[Link\]](#)
- Supporting Information for Suzuki-Miyaura Cross-Coupling. (n.d.). ACS Publications.
- Eco-Friendly Homo- and Cross-Etherification of Benzyl Alcohols Catalyzed by Iron(II/III) Chloride in Propylene Carbonate as a Green and Recyclable Solvent. (2023). National Institutes of Health. Retrieved from [\[Link\]](#)
- Proposed mechanisms for the oxidation of benzyl alcohol to benzaldehyde. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Oxidation of different benzyl alcohols. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Oxidation of Benzylic Alcohols to Aldehydes. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Transformation of alcohols to esters promoted by hydrogen bonds using oxygen as the oxidant under metal-free conditions. (2018). National Institutes of Health. Retrieved from [\[Link\]](#)
- Benzyl alcohol analysis method. (n.d.). OSHA.
- Benzyl Alcohol, NF. (2016). US Pharmacopeia.
- Intermolecular etherification of benzyl alcohols with alkanols. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- An In-depth Technical Guide to the Synthesis of 3-(Trifluoromethyl)benzaldehyde from 3-(Trifluoromethyl)benzyl alcohol. (n.d.). Benchchem.
- Chemoselective Etherification of Benzyl Alcohols Using 2,4,6-Trichloro-1,3,5-triazine and Methanol or Ethanol Catalyzed by Dimethyl Sulfoxide. (2025). ResearchGate. Retrieved from [\[Link\]](#)

- Method for etherifying a benzyl alcohol, resulting products and applications. (2002). Google Patents. Retrieved from
- Visible Light-Promoted Oxidative Cross-Coupling of Alcohols to Esters. (2024). National Institutes of Health. Retrieved from [[Link](#)]
- Preparation method of methoxybenzyl ester. (2008). Google Patents. Retrieved from

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-Methoxy-5-(trifluoromethyl)benzyl alcohol | 685126-89-0 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Leveraging Trifluoromethylated Benzyl Groups toward the Highly 1,2-Cis-Selective Glucosylation of Reactive Alcohols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- 5. [cn.canbipharm.com](https://cn.canbipharm.com) [[cn.canbipharm.com](https://cn.canbipharm.com)]
- 6. [synquestprodstorage.blob.core.windows.net](https://synquestprodstorage.blob.core.windows.net) [[synquestprodstorage.blob.core.windows.net](https://synquestprodstorage.blob.core.windows.net)]
- 7. [fishersci.at](https://fishersci.at) [[fishersci.at](https://fishersci.at)]
- 8. Page loading... [[guidechem.com](https://guidechem.com)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. [chemistry.mdma.ch](https://chemistry.mdma.ch) [[chemistry.mdma.ch](https://chemistry.mdma.ch)]
- 11. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. Chemoselective Etherification of Benzyl Alcohols Using 2,4,6-Trichloro-1,3,5-triazine and Methanol or Ethanol Catalyzed by Dimethyl Sulfoxide [[organic-chemistry.org](https://organic-chemistry.org)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 15. [ewai-group.com](https://ewai-group.com) [[ewai-group.com](https://ewai-group.com)]

- To cite this document: BenchChem. [अनुप्रयोग नोट्स और प्रोटोकॉल: 2-मेथॉक्सी-5-(ट्राइफ्लोरोमेथिल)बेंजाइल अल्कोहल के लिए प्रतिक्रिया की स्थितियाँ]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1318768#reaction-conditions-for-2-methoxy-5-trifluoromethyl-benzyl-alcohol>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)